

Dimethyltin oxide CAS number and properties

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Compound of Interest

Compound Name: Dimethyltin oxide

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An In-depth Technical Guide to **Dimethyltin Oxide**

Introduction

Dimethyltin oxide (DMTO), systematically named dimethyloxostannane, is an organotin compound with the chemical formula C_2H_6OSn .^[1] It presents as a white to off-white crystalline powder.^{[2][3]} This compound serves as a crucial intermediate and building block in organotin chemistry. Its applications span various industrial and research fields, including its use as a catalyst in polymerization, a stabilizer for plastics, and a biocide.^{[1][2]} For researchers and professionals in drug development, **dimethyltin oxide** is a subject of interest due to its biological activities and its role as a precursor for synthesizing other organotin compounds with potential therapeutic applications.^{[2][4]} However, its inherent toxicity necessitates careful handling and a thorough understanding of its properties.^{[1][5]} This guide provides a comprehensive overview of the chemical and physical properties, synthesis protocols, applications, and toxicological profile of **dimethyltin oxide**.

Chemical and Physical Properties

The fundamental properties of **dimethyltin oxide** are summarized in the table below, providing a quick reference for laboratory and research use.

Property	Value	References
CAS Number	2273-45-2	[1][2][3][6]
Molecular Formula	C ₂ H ₆ OSn	[1][2][6]
Molecular Weight	164.78 g/mol	[1][2][6]
Appearance	White to off-white or beige powder/crystalline solid	[1][2][3]
Melting Point	380-390 °C / 395 °C	[1][2]
Solubility	Insoluble in water; soluble in strong aqueous acids (e.g., HCl, H ₂ SO ₄ , HNO ₃)	
Synonyms	Dimethyloxostannane, DMTO	[2]
EC Number	218-881-7	[3]
PubChem ID	75277	[2][3]

Synthesis of Dimethyltin Oxide

Several methods are employed for the synthesis of **dimethyltin oxide**, each with distinct advantages depending on the desired scale and purity.

Synthesis Methodologies

- **Hydrolysis of Dimethyltin Dichloride:** A common laboratory-scale method involves the hydrolysis of dimethyltin dichloride in an aqueous solution. The addition of a base, such as sodium hydroxide or ammonia, to a solution of dimethyltin dichloride precipitates the insoluble **dimethyltin oxide**. [1][7] The equilibrium of this reaction is dependent on the pH and ionic strength of the solution. [1]
- **Direct Oxidation of Dimethyltin Dichloride:** This method utilizes oxidizing agents like hydrogen peroxide or oxygen to convert dimethyltin dichloride into **dimethyltin oxide**. [1]
- **Direct Alkylation of Metallic Tin:** For industrial-scale production, a more economically viable route involves the direct reaction of powdered tin metal with an alcohol, such as methanol, at

elevated temperatures (200-400 °C) in the presence of a catalyst.^{[1][8]} This process avoids the creation of corrosive alkyltin chloride intermediates.^[8]

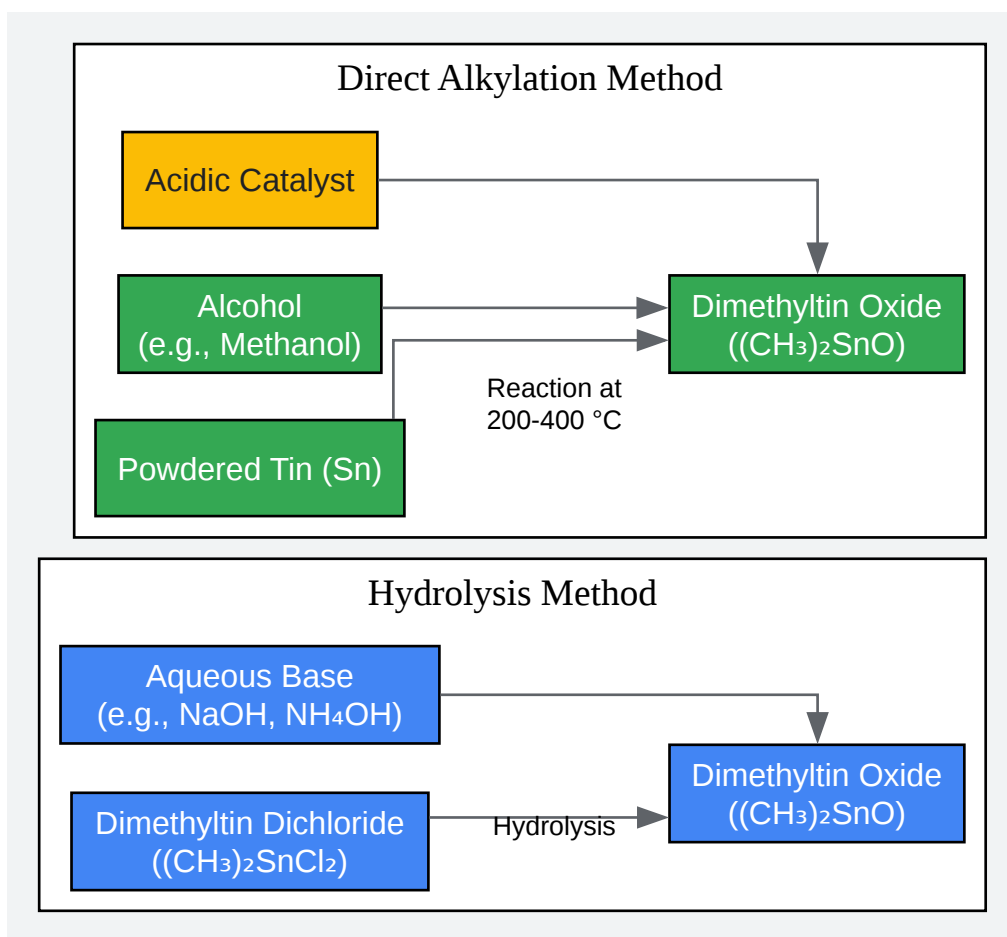
Experimental Protocols

Protocol 1: Synthesis via Hydrolysis of Dimethyltin Dichloride^[7]

- **Dissolution:** Prepare a solution of dimethyltin dichloride in water.
- **Precipitation:** Slowly add a calculated amount of a base, such as 0.5 N sodium hydroxide or an ammonium hydroxide buffer (e.g., 1 M NH₄Cl with added NH₃ to achieve a pH of 8-9), to the dimethyltin dichloride solution with constant stirring.
- **Formation:** A fine white precipitate of **dimethyltin oxide** will form.
- **Isolation:** The precipitate can be isolated by centrifugation or filtration.
- **Washing:** Wash the collected solid with deionized water to remove any soluble impurities.
- **Drying:** Dry the purified **dimethyltin oxide** under vacuum.

Protocol 2: Industrial Synthesis via Direct Alkylation of Tin Metal^[8]

- **Reaction Setup:** In a suitable high-temperature reactor, charge powdered tin metal and an acidic catalyst (e.g., anhydrous aluminum chloride or zinc chloride).
- **Reaction Conditions:** Introduce an alcohol, such as methanol, into the reactor. Heat the mixture to a temperature between 200-400 °C.
- **Reaction Progression:** The reaction proceeds to form **dimethyltin oxide**. The yield can be significantly enhanced by the presence of the catalyst. For instance, using anhydrous aluminum chloride as a catalyst can result in a 93% yield.^[8]
- **Product Isolation:** The resulting **dimethyltin oxide** can be isolated from the reaction mixture.



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Caption: Synthesis pathways for **dimethyltin oxide**.

Applications in Research and Drug Development

Dimethyltin oxide's unique properties make it a versatile compound in various research and industrial settings.

- **Catalysis:** It is an effective catalyst in polymerization reactions, particularly in the manufacturing of polyurethanes and polyester resins for powder coatings.[1][2]
- **Polymer Stabilization:** In the plastics industry, it is used as a heat stabilizer for polyvinyl chloride (PVC) to prevent degradation during processing at high temperatures.[2][9]
- **Biocidal Applications:** Its antifungal and antibacterial properties are utilized in the formulation of agricultural and industrial biocides, as well as in anti-fouling paints for marine applications.

[\[1\]](#)[\[2\]](#)[\[4\]](#)

- Precursor in Organic Synthesis: In medicinal chemistry, **dimethyltin oxide** serves as a precursor for the synthesis of other organotin compounds that are explored for potential therapeutic uses, including cancer research.[\[2\]](#)[\[4\]](#)
- Model Compound for Research: DMTO is used as a model compound for investigating the chemistry and toxicology of organotin compounds.[\[1\]](#) Its neurotoxic properties have been studied in animal models to understand mechanisms of neurodegeneration.[\[1\]](#)

Toxicology and Safety

Dimethyltin oxide is a toxic compound that requires strict safety measures during handling.

Toxicological Profile

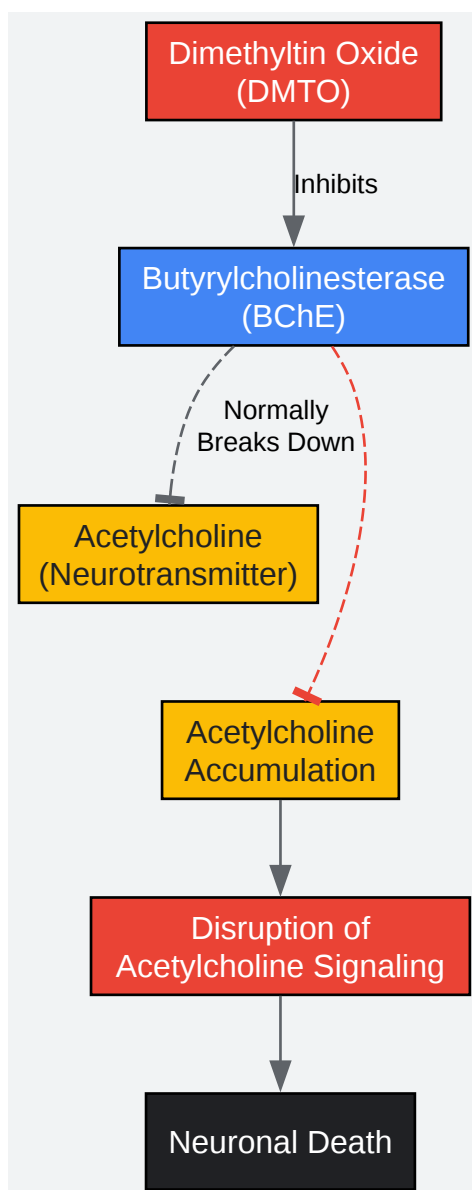
The table below summarizes the hazard classifications for **dimethyltin oxide**.

Hazard Class	Hazard Statement	References
Acute Oral Toxicity	H301: Toxic if swallowed	[3] [5]
Acute Dermal Toxicity	H311: Toxic in contact with skin	[5]
Acute Inhalation Toxicity	H331: Toxic if inhaled	[5]
Skin Irritation	H315: Causes skin irritation	[5]
Eye Irritation	H319: Causes serious eye irritation	[5]

Mechanism of Neurotoxicity

The neurotoxicity of **dimethyltin oxide** is a significant concern. One of the proposed mechanisms involves the inhibition of key enzymes within the nervous system.[\[1\]](#) Specifically, it is believed to inhibit butyrylcholinesterase, an enzyme responsible for the breakdown of the neurotransmitter acetylcholine.[\[1\]](#) The disruption of acetylcholine signaling leads to a cascade

of downstream effects, ultimately resulting in neuronal cell death.[1] It is important to note that due to its toxicity, DMTO itself is not used therapeutically.[1]



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Caption: Proposed mechanism of **dimethyltin oxide** neurotoxicity.

Safety and Handling

Given its toxicity, appropriate personal protective equipment (PPE), including gloves, safety goggles, and respiratory protection, should be worn when handling **dimethyltin oxide**.^[5] It should be handled in a well-ventilated area, preferably in a fume hood.^[5] In case of exposure,

immediate medical attention is advised.[10] Long-term exposure to dust or fumes of inorganic tin compounds may lead to a benign pneumoconiosis known as stannosis.[10][11]

Conclusion

Dimethyltin oxide is an organotin compound with significant industrial and research applications. Its utility as a catalyst, stabilizer, and synthetic precursor is well-established. For professionals in drug development and related scientific fields, it is a valuable model compound and a starting material for novel organotin-based molecules. However, its pronounced toxicity demands a thorough understanding of its properties and adherence to strict safety protocols to ensure safe handling and use in a research environment.

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